

## Executive Summary: Immediate Action Directive

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### Compound of Interest

Compound Name: *Ac-Tyr-OMe H2O*

CAS No.: *210557-95-2*

Cat. No.: *B3049565*

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**Ac-Tyr-OMe H2O** (N-Acetyl-L-tyrosine methyl ester monohydrate) is a laboratory chemical intermediate used primarily in peptide synthesis and biochemical substrates.[1] While generally classified as low-hazard, it is an organic ester and must be managed to prevent environmental contamination and plumbing damage via hydrolysis.[1]

Primary Disposal Method: High-temperature incineration via a licensed chemical waste contractor. Waste Stream Category: Non-Halogenated Organic Solid (or Liquid if dissolved).[1]

Critical Prohibition: Do NOT dispose of via sanitary sewer (sink drains) or regular trash.

## Technical Chemical Profile & Hazard Assessment

To ensure safe handling, you must verify the identity of the material against this profile.[1] The "H2O" notation indicates the monohydrate form, which affects molecular weight calculations but not the core disposal logic.[1]

Parameter	Technical Specification
Chemical Name	N-Acetyl-L-tyrosine methyl ester monohydrate
Common Abbreviation	Ac-Tyr-OMe H O
CAS Number	17355-24-7 (Anhydrous ref); Monohydrate often handled under same CAS or vendor-specific IDs. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C H NO H O
Molecular Weight	~255.27 g/mol (237.25 anhydrous + 18.02 H O)
Physical State	White to off-white crystalline powder
Solubility	Soluble in organic solvents (Methanol, DMSO); sparingly soluble in water. <a href="#">[1]</a> <a href="#">[3]</a>
Acidity/Basicity	Weakly acidic phenol group (pKa ~10); Ester group susceptible to hydrolysis. <a href="#">[1]</a>

#### Hazard Identification (GHS/SDS Summary):

- Signal Word: Warning (Typical for amino acid esters).[\[1\]](#)
- Hazard Statements: May cause skin irritation (H315), eye irritation (H319).[\[1\]](#)

- Reactivity: Stable, but incompatible with strong oxidizing agents and strong bases (which cause rapid hydrolysis).

## Pre-Disposal Safety & Segregation

Before initiating disposal, you must segregate the waste to prevent dangerous cross-reactions in the waste container.<sup>[1][4]</sup>

The "Self-Validating" Segregation Check:

- Validation Step 1: Is the waste container free of Strong Oxidizers (e.g., Nitric Acid, Peroxides)?
  - Reasoning: Organic esters + Oxidizers = Fire Hazard.<sup>[1]</sup>
- Validation Step 2: Is the waste container free of Strong Bases (e.g., NaOH)?
  - Reasoning: Bases hydrolyze the ester, releasing methanol (flammable) and altering the pH of the waste stream unpredictably.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- Nitrile Gloves (0.11 mm minimum thickness).<sup>[1]</sup>
- Safety Glasses with side shields (ANSI Z87.1).<sup>[1]</sup>
- Lab Coat (Cotton/Polyester blend).<sup>[1]</sup>

## Detailed Disposal Protocols

### Scenario A: Disposal of Solid Waste (Pure Powder)

Applicable for expired shelf-stock, spill cleanup residues, or contaminated weighing boats.<sup>[1]</sup>

- Containment: Transfer the solid **Ac-Tyr-OMe H<sub>2</sub>O** into a clear, chemically compatible plastic bag (polyethylene) or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Attach a hazardous waste tag.

- Chemical Name: N-Acetyl-L-tyrosine methyl ester monohydrate.[1]
- Constituents: 100%.
- Hazard Class: Irritant (Xi).[1]
- Secondary Containment: Place the sealed container into the laboratory's designated "Solid Organic Waste" bin.

## Scenario B: Disposal of Liquid Waste (Reaction Mixtures/Solutions)

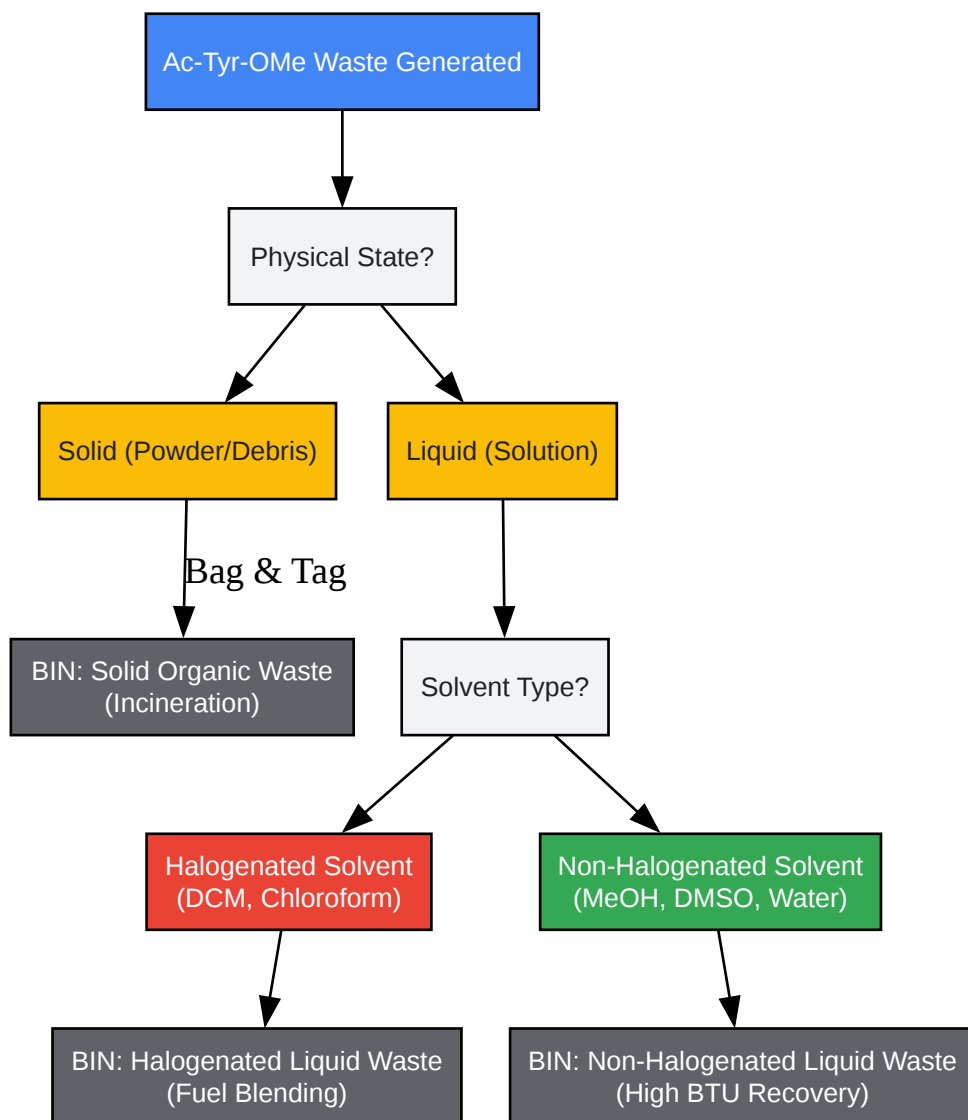
Applicable for HPLC effluents, mother liquors, or dissolved reagents.

- Solvent Identification: Identify the primary solvent (e.g., Methanol, Acetonitrile, DMSO).[1]
- Segregation:
  - If solvent is Halogenated (e.g., DCM): Dispose in "Halogenated Organic Waste".[1]
  - If solvent is Non-Halogenated (e.g., MeOH, DMSO): Dispose in "Non-Halogenated Organic Waste".
- Validation: Ensure the pH of the solution is between 5 and 9. If highly acidic or basic, neutralize carefully before adding to the organic waste drum to prevent drum pressurization.  
[1]

## Visualized Decision Workflows

### Figure 1: Waste Stream Decision Tree

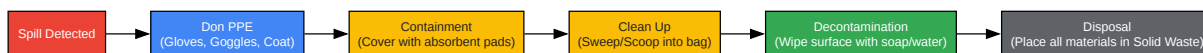
Caption: Logical flow for categorizing Ac-Tyr-OMe waste based on physical state and solvent composition.



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## Figure 2: Spill Cleanup Protocol

Caption: Step-by-step operational workflow for managing accidental spills of Ac-Tyr-OMe.



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[1][5]

## Regulatory & Compliance Context

- EPA (USA): While Ac-Tyr-OMe is not explicitly listed on the RCRA P-list or U-list, it falls under the "Characteristic Waste" definition if mixed with flammable solvents (D001).[1]
- Drain Disposal: Strictly prohibited under most local POTW (Publicly Owned Treatment Works) permits due to the high Biological Oxygen Demand (BOD) associated with amino acid derivatives and the potential for methyl ester hydrolysis.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 720747, Methyl N-acetyl-L-tyrosine.[1] Retrieved from [Link]
- University of Wisconsin–Madison. Chapter 7: Chemical Disposal Procedures - Organic Chemicals. Retrieved from [Link][1]
- Vanderbilt University Medical Center. Laboratory Guide for Managing Chemical Waste. Retrieved from [Link][1]

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## Sources

- 1. Tyrosine - Wikipedia [en.wikipedia.org]
- 2. Ac-tyr(me)-ome | CymitQuimica [cymitquimica.com]
- 3. Methyl N-Acetyl-L-tyrosine | C<sub>12</sub>H<sub>15</sub>NO<sub>4</sub> | CID 720747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. vumc.org [vumc.org]
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